

A Comparative Performance Analysis of 1,4-Cyclohexanedimethanol Dilaurate and Phthalate Plasticizers

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Compound of Interest

Compound Name: 1,4-Cyclohexanedimethanol
Dilaurate

Cat. No.: B1148393

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A guide for researchers and drug development professionals on the performance characteristics of a non-phthalate plasticizer, **1,4-Cyclohexanedimethanol Dilaurate** (CHDM-DL), in comparison to commonly used phthalate-based plasticizers such as Di(2-ethylhexyl) phthalate (DEHP) and Diisononyl phthalate (DINP).

The selection of an appropriate plasticizer is critical in the formulation of flexible polymeric materials, particularly for applications in the medical and pharmaceutical fields where performance and safety are paramount. For decades, phthalate esters have been the industry standard for plasticizing polyvinyl chloride (PVC). However, growing concerns over their potential health risks, including endocrine disruption, have spurred the search for safer alternatives.^{[1][2]} This guide provides a comparative overview of the performance of **1,4-Cyclohexanedimethanol Dilaurate** (CHDM-DL), a non-phthalate plasticizer, against traditional phthalate plasticizers.

While direct comparative performance data for CHDM-DL is limited in publicly available literature, this guide consolidates known data for phthalates to serve as a benchmark and discusses the expected performance of CHDM-DL based on its chemical structure and data from related compounds.

Quantitative Performance Comparison

The following tables summarize key performance indicators for plasticizers. Data for phthalates are derived from various sources, while the data for CHDM-DL is largely extrapolated or based on general principles of plasticizer chemistry due to the lack of specific experimental studies.

Table 1: General and Mechanical Properties

Property	1,4-Cyclohexanedi methanol Dilaurate (CHDM-DL)	Di(2-ethylhexyl) phthalate (DEHP)	Diisononyl phthalate (DINP)	Test Method
Molecular Formula	C32H60O4[3][4]	C24H38O4	C26H42O4	-
Molecular Weight (g/mol)	508.83[3][4]	390.56	418.6	-
Plasticizer Efficiency	Potentially lower than DEHP due to higher molecular weight.	High	Good, slightly lower than DEHP.	ASTM D2288
Tensile Strength of PVC Compound	Expected to be comparable to or slightly higher than phthalates.	Typically lower in plasticized PVC.	Typically lower in plasticized PVC.	ASTM D638
Elongation at Break of PVC Compound	Expected to be good, contributing to flexibility.	High	High	ASTM D638
Hardness (Shore A) of PVC Compound	Dependent on concentration, expected to be in a similar range to phthalates.	Decreases with increasing concentration.	Decreases with increasing concentration.	ASTM D2240

Table 2: Thermal and Migration Properties

Property	1,4-Cyclohexanedi methanol Dilaurate (CHDM-DL)	Di(2-ethylhexyl) phthalate (DEHP)	Diisononyl phthalate (DINP)	Test Method
Thermal Stability (Decomposition Temp.)	Expected to be good due to its cycloaliphatic structure.	Good	Good, slightly better than DEHP.	Thermogravimetric Analysis (TGA)
Migration Resistance (Weight Loss %)	Potentially better than DEHP due to higher molecular weight.	Prone to migration.	Lower migration than DEHP.[5]	ASTM D1239
Volatility	Expected to be low due to higher molecular weight.	Higher than DINP.	Lower than DEHP.	ASTM D1203

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of plasticizer performance. Below are outlines of the key experimental protocols referenced in this guide.

Thermogravimetric Analysis (TGA) for Thermal Stability

Objective: To determine the thermal stability of the plasticizer and the plasticized PVC compound by measuring weight loss as a function of temperature.[6][7]

Protocol:

- A small, precisely weighed sample (typically 5-10 mg) of the plasticizer or the PVC compound is placed in a TGA sample pan.[8]

- The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant rate (e.g., 10°C/min).[8]
- The weight of the sample is continuously monitored as the temperature increases.
- The onset temperature of decomposition and the temperature of maximum weight loss are determined from the resulting TGA curve.[8] These temperatures are indicative of the material's thermal stability.[6][8]

Plasticizer Migration Test (ASTM D1239)

Objective: To measure the loss of plasticizer from a vinyl plastic by extraction into a liquid medium.[9][10]

Protocol:

- A sample of the plasticized PVC of known weight and dimensions is prepared.
- The sample is completely immersed in a specified liquid (e.g., soapy water, oil, or alcohol) for a defined period (e.g., 24 hours) and at a controlled temperature (e.g., 23°C or 50°C).
- After immersion, the sample is removed, gently wiped dry, and reweighed.
- The percentage of weight loss is calculated, which corresponds to the amount of plasticizer that has migrated out of the material.[9]

Tensile Properties (ASTM D638)

Objective: To determine the tensile strength and elongation at break of the plasticized PVC, which are key indicators of its mechanical performance.

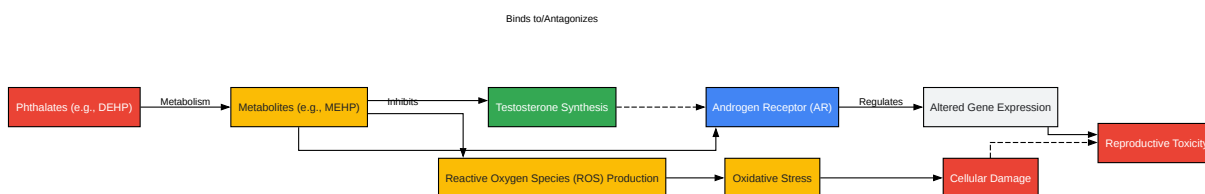
Protocol:

- Dumbbell-shaped specimens of the plasticized PVC are prepared according to the standard's specifications.
- The specimens are placed in a universal testing machine.

- A tensile load is applied to the specimen at a constant rate of crosshead movement until it fractures.
- The force required to break the specimen (tensile strength) and the extent to which it stretches before breaking (elongation at break) are recorded.

Visualizing Phthalate Toxicity Pathways

Phthalates are known endocrine disruptors that can interfere with the body's hormonal systems.[11][12] The primary mechanism of toxicity involves the disruption of androgen signaling and the induction of oxidative stress.[13][14][15]

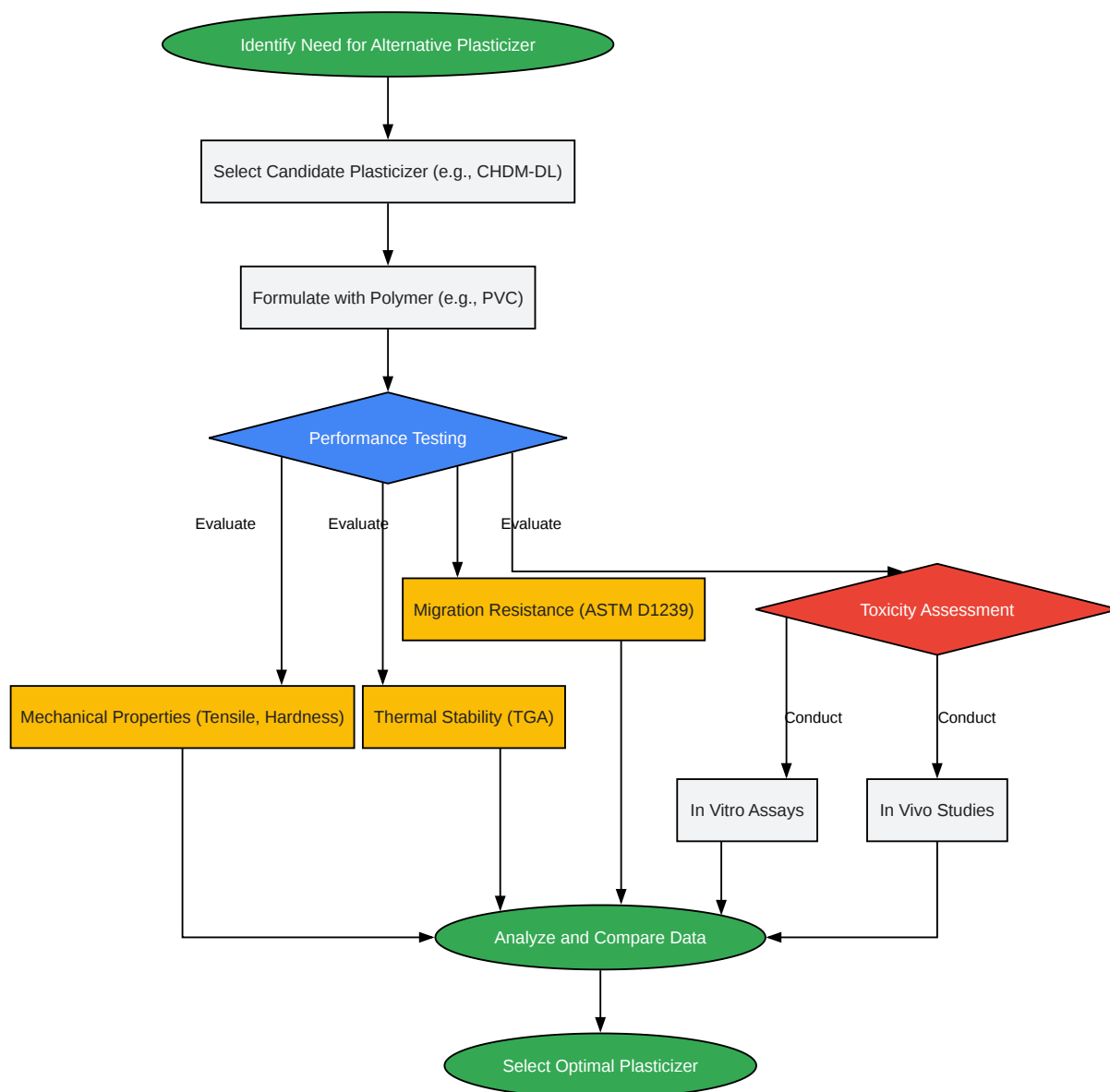


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Caption: Signaling pathway of phthalate-induced reproductive toxicity.

Logical Workflow for Plasticizer Performance Evaluation

The selection of a suitable plasticizer involves a multi-step evaluation process to ensure it meets all performance and safety requirements.



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Caption: Workflow for the evaluation and selection of a plasticizer.

Conclusion

The data presented in this guide indicates that while phthalate plasticizers like DEHP and DINP have well-documented performance characteristics, concerns about their safety profiles necessitate the exploration of alternatives. **1,4-Cyclohexanedimethanol Dilaurate**, with its higher molecular weight and stable cycloaliphatic structure, presents a potentially safer alternative with likely good thermal stability and migration resistance. However, a significant lack of direct, publicly available experimental data comparing CHDM-DL to phthalates underscores the need for further research. The experimental protocols and evaluation workflows provided herein offer a framework for conducting such comparative studies, which are essential for making informed decisions in the development of safe and effective plasticized materials for sensitive applications.

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